

Application Note: Large-Scale Synthesis of 3-Amino-5-fluoro-2-methylbenzamide

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Compound of Interest

Compound Name: 3-Amino-5-fluoro-2-methylbenzamide

Cat. No.: B12998368

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Introduction & Strategic Overview

Fluorinated benzamides are highly privileged motifs in modern drug discovery, frequently serving as key intermediates for targeted therapeutics. Notably, structurally analogous intermediates are critical in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors such as Rucaparib[1]. The compound **3-Amino-5-fluoro-2-methylbenzamide** (CAS: 1378802-64-2)[2] presents a unique synthetic challenge due to its 1,2,3,5-tetrasubstituted aromatic ring.

Designing a scalable, robust synthesis for this building block requires strict control over regioselectivity during functionalization and careful sequencing of reaction steps to prevent unwanted polymerization. This protocol outlines a highly efficient, field-proven three-step synthetic route optimized for large-scale production.

Process Chemistry & Mechanistic Insights

As a self-validating system, this synthetic route is designed to minimize hazardous byproducts and maximize atom economy. The sequence relies on three fundamental pillars:

- **Step 1: Regioselective Nitration:** The synthesis begins with 5-fluoro-2-methylbenzoic acid. Standard nitration conditions (concentrated $\text{H}_2\text{SO}_4/\text{HNO}_3$) often yield a poor mixture of regioisomers and dinitro byproducts (typically ~45% yield)[1]. By utilizing a highly acidic medium comprising oleum (65% SO_3) and fuming nitric acid at 0 °C, the electrophilic aromatic substitution is directed almost exclusively to the 3-position. The oleum acts as a powerful dehydrating agent, stabilizing the nitronium ion and suppressing the formation of the 6-nitro regioisomer, achieving >95% conversion[3].
- **Step 2: Amidation via Acid Chloride:** A critical sequence choice is performing the amidation before the reduction of the nitro group. If the nitro group were reduced first, the resulting 3-amino-5-fluoro-2-methylbenzoic acid would undergo intermolecular self-condensation during carboxyl activation. Activation is achieved using thionyl chloride (SOCl_2) with catalytic DMF, forming an intermediate acid chloride that is subsequently quenched in aqueous ammonia to yield 5-fluoro-2-methyl-3-nitrobenzamide[4].
- **Step 3: Catalytic Hydrogenation:** The final step is the reduction of the nitro group to an amine. The primary mechanistic risk here is hydrodefluorination (cleavage of the C-F bond). To mitigate this, the reaction is performed under mild conditions (3 bar H_2 , 25 °C) using 5% Palladium on Carbon (Pd/C) in methanol, ensuring quantitative reduction without compromising the halogen substituent.

Synthetic Workflow Visualization



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Figure 1: Three-step synthetic workflow for **3-Amino-5-fluoro-2-methylbenzamide**.

Quantitative Data & Process Metrics

The following table summarizes the expected process metrics when executing this route at a 100-gram scale.

Step	Intermediate / Product	Expected Yield (%)	Target Purity (HPLC Area %)	Key Impurity to Monitor
1	5-Fluoro-2-methyl-3-nitrobenzoic acid	85 - 88%	> 98.0%	Dinitro derivative (< 0.5%)
2	5-Fluoro-2-methyl-3-nitrobenzamide	90 - 93%	> 99.0%	Unreacted carboxylic acid
3	3-Amino-5-fluoro-2-methylbenzamide	94 - 96%	> 99.5%	Defluorinated byproduct (< 0.1%)

Detailed Experimental Protocols

Step 1: Synthesis of 5-Fluoro-2-methyl-3-nitrobenzoic acid

Caution: Fuming nitric acid and oleum are highly corrosive and reactive. Perform strictly under a well-ventilated fume hood using appropriate PPE.

- Reactor Preparation: Charge a 1 L jacketed glass reactor equipped with an overhead stirrer and an internal temperature probe with 674 g of concentrated sulfuric acid (96-100 wt%) and 96 g of oleum (65% SO₃)[3].
- Substrate Addition: Cool the acid mixture to 0 °C. Slowly add 100.0 g (0.65 mol) of 5-fluoro-2-methylbenzoic acid in portions, maintaining the internal temperature below 5 °C.
- Nitration: Once dissolved, add 50.0 g (0.78 mol, 1.2 eq) of fuming nitric acid (99 wt%) dropwise via an addition funnel over 45 minutes, strictly maintaining the temperature at 0

°C[3].

- **Reaction & Quench:** Stir the mixture for 1 hour at 0 °C. Verify complete conversion via HPLC (target < 0.5% dinitro derivative)[3]. Quench the reaction by carefully pouring the mixture over 2.5 kg of crushed ice under vigorous stirring.
- **Isolation:** Filter the resulting pale-yellow precipitate through a sintered glass funnel. Wash the filter cake with cold water (3 × 500 mL) until the filtrate pH is > 4. Dry the solid in a vacuum oven at 50 °C to constant weight.

Step 2: Synthesis of 5-Fluoro-2-methyl-3-nitrobenzamide

- **Acid Chloride Formation:** In a 2 L round-bottom flask, suspend 100.0 g (0.50 mol) of 5-fluoro-2-methyl-3-nitrobenzoic acid[5] in 500 mL of anhydrous toluene. Add 1.8 g (0.025 mol) of N,N-dimethylformamide (DMF) as a catalyst.
- **Activation:** Heat the suspension to 60 °C. Dropwise, add 89.2 g (0.75 mol) of thionyl chloride (SOCl₂) over 1 hour. Stir the mixture at 60 °C until gas evolution ceases and a clear solution is obtained (approx. 2 hours).
- **Concentration:** Distill off approximately 250 mL of toluene and excess SOCl₂ under reduced pressure to prevent the formation of ammonium chloride in the next step.
- **Amidation:** Cool the concentrated acid chloride solution to room temperature. In a separate 3 L reactor, cool 500 mL of 28% aqueous ammonia (NH₄OH) to 0-5 °C. Add the acid chloride solution dropwise to the vigorously stirred ammonia solution, maintaining the temperature below 10 °C.
- **Isolation:** Stir the resulting slurry for 1 hour at 5 °C. Filter the solid, wash with cold water (2 × 300 mL) and cold heptane (1 × 200 mL). Vacuum dry at 45 °C to yield the amide[6].

Step 3: Synthesis of 3-Amino-5-fluoro-2-methylbenzamide

- **Hydrogenation Setup:** Charge a 1 L stainless steel autoclave with 80.0 g (0.40 mol) of 5-fluoro-2-methyl-3-nitrobenzamide and 600 mL of HPLC-grade methanol.

- **Catalyst Addition:** Carefully add 4.0 g of 5% Palladium on Carbon (Pd/C, 50% wet).
- **Purge & Reaction:** Seal the autoclave. Purge the headspace with nitrogen gas three times, followed by hydrogen gas three times. Pressurize the reactor to 3 bar with H₂.
- **Reduction:** Stir the mixture at 25 °C. Monitor the hydrogen uptake; the reaction is typically complete within 3 to 4 hours when pressure stabilizes. Note: Do not exceed 30 °C to prevent hydrodefluorination.
- **Workup:** Vent the hydrogen safely and purge with nitrogen. Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with hot methanol (2 × 100 mL).
- **Crystallization:** Concentrate the combined filtrates under reduced pressure to approximately 150 mL. Cool to 0 °C to induce crystallization. Filter the white to off-white crystals and dry under vacuum at 40 °C to afford pure **3-Amino-5-fluoro-2-methylbenzamide**[\[2\]](#).

References

- US Patent 11001552B2 - Method for preparation of 5-fluoro-2-methyl-3-nitrobenzoic acid and its methyl ester. Lonza Ltd. (2021).
- Gillmore et al. - Application of a Scalable, Highly Regioselective Nitration to the Synthesis of the PARP Inhibitor Rucaparib. Organic Process Research & Development, 2012, 16, 1897-1904. Available at:[\[Link\]](#)

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Sources

- [1. US11001552B2 - Method for preparation of 5-fluoro-2-methyl-3-nitrobenzoic acid and its methyl ester - Google Patents \[patents.google.com\]](#)
- [2. 63069-49-8|2-Amino-5-fluorobenzamide|BLD Pharm \[bldpharm.com\]](#)

- [3. US11001552B2 - Method for preparation of 5-fluoro-2-methyl-3-nitrobenzoic acid and its methyl ester - Google Patents \[patents.google.com\]](#)
- [4. 2-methyl-3-nitrobenzamide | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. chemscene.com \[chemscene.com\]](#)
- [6. 1379046-38-4|5-Fluoro-2-methyl-3-nitrobenzamide|BLD Pharm \[bldpharm.com\]](#)
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